

Quetiapine S-oxide CAS number and molecular formula

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Compound of Interest

Compound Name: Quetiapine S-oxide

Cat. No.: B1313104

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Technical Guide: Quetiapine S-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quetiapine S-oxide**, a primary metabolite of the atypical antipsychotic drug Quetiapine. This document outlines its chemical identity, synthesis, characterization, and metabolic pathway, presenting the information in a structured format to support research and drug development activities.

Core Data Summary

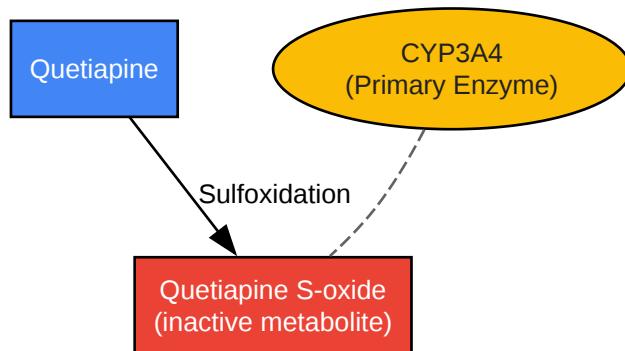
A summary of the key chemical and physical properties of **Quetiapine S-oxide** is presented below.

Parameter	Value	Reference
CAS Number	329216-63-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₁ H ₂₅ N ₃ O ₃ S	[1] [3] [6]
Molecular Weight	399.51 g/mol	[1] [2] [4] [5]
Appearance	Off-White to Pale Yellow Solid	
Synonyms	Quetiapine Sulfoxide, 2-{2-[4-(5-Oxo-5H-5λ ₄ -dibenzo[b,f][3]λ ₆]thiazepin-11-yl)-piperazin-1-yl]ethoxy}ethanol	[1] [3]

Metabolic Pathway and Formation

Quetiapine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of **Quetiapine S-oxide** occurs through the sulfoxidation of the dibenzothiazepine ring of Quetiapine.^[6] In vitro studies utilizing human liver microsomes have identified CYP3A4 as the principal enzyme responsible for this metabolic conversion.^{[5][6][7][8]} **Quetiapine S-oxide** is considered a major but pharmacologically inactive metabolite.^[6]

Metabolic Pathway of Quetiapine to Quetiapine S-oxide



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Caption: Metabolic conversion of Quetiapine to **Quetiapine S-oxide** via CYP3A4-mediated sulfoxidation.

Experimental Protocols

Synthesis of Quetiapine S-oxide

A detailed method for the synthesis of **Quetiapine S-oxide** from Quetiapine hemifumarate has been reported.[\[1\]](#)[\[9\]](#)

Materials:

- Quetiapine hemifumarate
- Methanol
- Sodium tungstate dihydrate
- Hydrogen peroxide (50%)
- Sodium thiosulfate
- Chloroform
- Deionized water

Procedure:

- To a 500 mL round-bottom flask equipped with a mechanical stirrer, add Quetiapine hemifumarate (9.71 g, 11 mmol) and methanol (200 mL).
- Stir the mixture for 15 minutes.
- Add sodium tungstate dihydrate (4.8 g, 14.6 mmol) to the reaction mixture and stir for an additional 30 minutes.
- Add hydrogen peroxide (50%, 0.68 g, 10 mmol) to the flask.
- Stir the reaction mass for 24 hours.

- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with a mobile phase of chloroform:methanol (9:1).
- Upon completion, quench the reaction by adding sodium thiosulfate (1 g, 6.32 mmol).

Characterization Data

The synthesized **Quetiapine S-oxide** can be characterized using various analytical techniques.

Analytical Technique	Observed Data	Reference
Mass Spectrometry (DIP-MS)	Molecular ion peak at m/z 400 (M+H) ⁺	[1] [9]
Infrared (IR) Spectroscopy	Characteristic S=O stretching at 1016 cm ⁻¹	[1] [9]
¹ H NMR Spectroscopy	Downfield shift of the aromatic region to δ 6.97-7.79	[1] [9]
¹³ C NMR Spectroscopy	Signals for C-14 and C-18 at δ 128.48 and 119.77, indicating an upfield shift due to sulfur oxidation.	[1] [9]

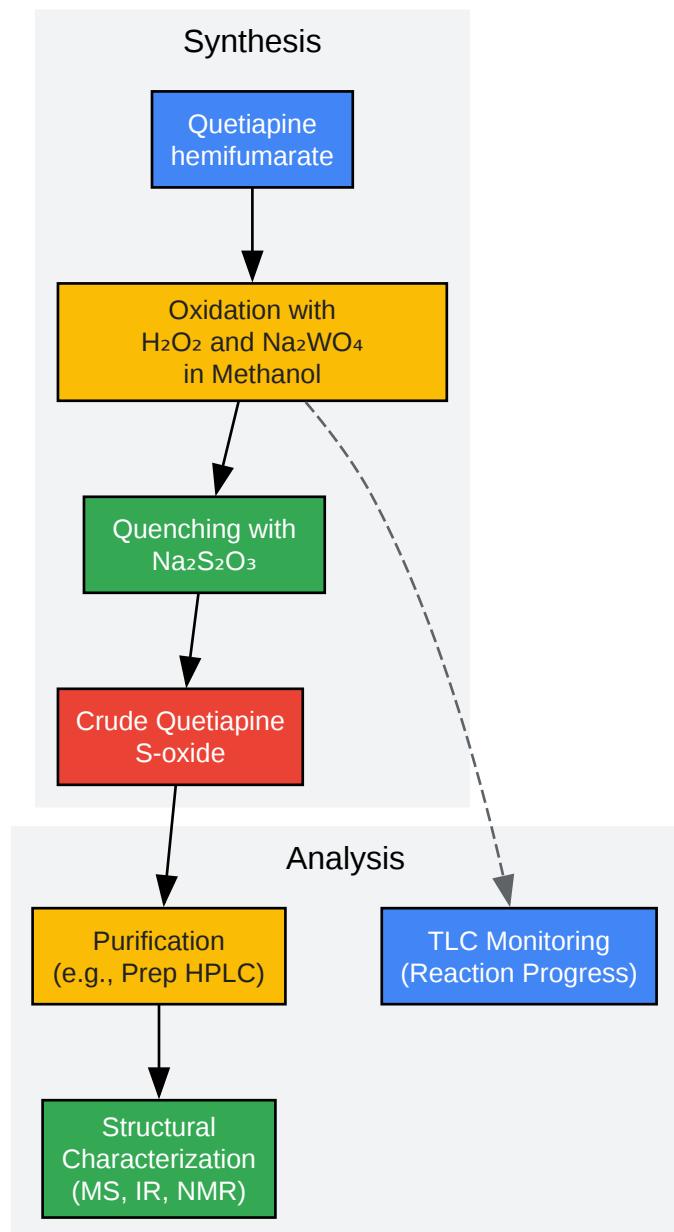
Analytical Methods

Several analytical methods have been developed for the determination and separation of Quetiapine and its impurities, including **Quetiapine S-oxide**. A stability-indicating reversed-phase ultra-performance liquid chromatography (RP-UPLC) method has been reported for the quantitative determination of Quetiapine in pharmaceutical dosage forms. This method is capable of separating Quetiapine from its degradation products, including the N-oxide and S-oxide forms, which are significantly formed under oxidative stress conditions (e.g., 30% H₂O₂ at 60°C for 1 hour).

Experimental Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **Quetiapine S-oxide**.

Workflow for Quetiapine S-oxide Synthesis and Analysis

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Caption: A generalized workflow from the synthesis of crude **Quetiapine S-oxide** to its purification and characterization.

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